

Characterization of Novel Afatinib Process-Related Impurities: An In-depth Technical Guide

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Compound of Interest

Compound Name: Afatinib Impurity

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Abstract

Afatinib is a potent, irreversible tyrosine kinase inhibitor of the epidermal growth factor receptor (EGFR) family, approved for the treatment of non-small cell lung cancer (NSCLC).[1][2] The control of impurities in the active pharmaceutical ingredient (API) is a critical aspect of drug development and manufacturing, directly impacting the safety and efficacy of the final product. This technical guide provides a comprehensive overview of the characterization of process-related impurities of afatinib. It includes a summary of identified impurities, detailed experimental protocols for their detection and characterization, and visual representations of the synthetic pathway and analytical workflows.

Introduction to Afatinib and its Synthesis

Afatinib, chemically known as (2E)-N-[4-[(3-Chloro-4-fluorophenyl)amino]-7-[[[(3S)-tetrahydro-3-furanyl]oxy]-6-quinazoliny]-4-(dimethylamino)-2-butenamide], is a second-generation EGFR inhibitor.[3][4] Its synthesis is a multi-step process that can inadvertently lead to the formation of various process-related impurities. These impurities can arise from starting materials, intermediates, reagents, or degradation of the drug substance under certain conditions.[5] A

typical manufacturing process for Afatinib Dimaleate involves a three-stage sequence of nitro-reduction, amidation, and salification.^[6]

Identified Process-Related and Degradation Impurities

Several impurities have been identified and characterized during the process development and forced degradation studies of afatinib. These are crucial for establishing a comprehensive impurity profile and ensuring the quality of the API.^{[6][7]}

Data Presentation: Summary of Afatinib Impurities

Impurity Name/Identifier	IUPAC Name	Molecular Formula	Molecular Weight (g/mol)	Type	Origin/Notes
Acetamide Impurity	(S)-N-(4-((3-chloro-4-fluorophenyl)amino)-7-((tetrahydrofuran-3-yl)oxy)quinazolin-6-yl)acetamide	C ₂₀ H ₁₈ ClFN ₄ O ₃	416.84	Process-Related	A novel impurity formed during the amidation step due to the presence of acetic acid in the N,N-dimethylacetamide (DMA) solvent.[6][8]
Hydroxy Impurity	1-(4-((3-chloro-4-fluorophenyl)amino)-7-(((S)-tetrahydrofuran-3-yl)oxy)quinazoline-6-yl)-5-Hydroxypyrrolidin-2-one	C ₂₂ H ₂₀ ClFN ₄ O ₄	458.87	Degradation	Identified as a degradation product.[6][8]
Afatinib N-Oxide	(S,E)-4-((4-((3-chloro-4-fluorophenyl)amino)-7-((tetrahydrofuran-3-yl)oxy)quinazolin-6-yl)amino)-N,N-dimethyl-4-oxobut-2-	C ₂₄ H ₂₅ ClFN ₅ O ₄	501.94	Degradation	An oxidative degradation impurity.[4][9][10]

	en-1-amine oxide				
Intermediate- 1 / Afatinib Impurity B	N4-(3-chloro-4-fluorophenyl)-7-[[[(3S)-tetrahydro-3-furanyl]oxy]-4,6-quinazolinedi-amine	$C_{18}H_{16}ClFN_4O_2$	374.80	Process-Related/Intermediate	An intermediate in the synthesis that can also be present as an impurity. [6] [8] [11]
Afatinib Impurity C	(R,E)-N-(4-((3-Chloro-4-fluorophenyl)amino)-7-((tetrahydrofuran-3-yl)oxy)quinazolin-6-yl)-4-(dimethylamino)but-2-enamide	$C_{24}H_{25}ClFN_5O_3$	485.94	Process-Related (Isomer)	The (R)-isomer of afatinib.
Afatinib Impurity E	(S, Z)-N-(4-((3, 4-dichlorophenyl)amino)-7-((tetrahydrofuran-3-yl)oxy)quinazolin-6-yl)-4-(dimethylamino)but-2-enamide	$C_{24}H_{25}Cl_2N_5O_3$	502.40	Process-Related	An impurity with a dichloro-substituted phenyl ring.
Afatinib Impurity G	(S, Z)-N-(4-((4-chloro-3-	$C_{24}H_{25}ClFN_5O_3$	485.94	Degradation	A degradation product with

fluorophenyl)
amino)-7-
((tetrahydrofu
ran-3-
yl)oxy)quinaz
olin-6-yl)-4-
(dimethylami
no)but-2-
enamide

an altered
substitution
pattern on the
phenyl ring.

Experimental Protocols

The identification, quantification, and characterization of afatinib impurities are performed using a combination of chromatographic and spectroscopic techniques.

High-Performance Liquid Chromatography (HPLC) for Impurity Profiling

A validated stability-indicating HPLC method is essential for the separation and quantification of afatinib and its related substances.

- Instrumentation: A gradient HPLC system with a UV detector.
- Column: Agilent Eclipse Plus C18 (150 x 4.6 mm, 5 µm) or equivalent.[\[7\]](#)
- Mobile Phase A: 10 mM Ammonium acetate buffer (pH 6.7).[\[7\]](#)
- Mobile Phase B: Acetonitrile.
- Gradient Program: A typical gradient would start with a low percentage of Mobile Phase B, gradually increasing to elute the more non-polar impurities.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: 254 nm.[\[12\]](#)

- Injection Volume: 10 μ L.
- Sample Preparation: Accurately weigh and dissolve the afatinib sample in a suitable diluent (e.g., methanol or a mixture of mobile phases) to a final concentration of approximately 0.5-1.0 mg/mL.

Liquid Chromatography-Mass Spectrometry (LC-MS) for Identification

LC-MS is a powerful tool for the initial identification and structural elucidation of unknown impurities.

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF) coupled with an HPLC system.
- Ionization Source: Electrospray Ionization (ESI) in positive ion mode.
- Chromatographic Conditions: Similar to the HPLC method described above to ensure correlation of retention times.
- Data Acquisition: Full scan mode to determine the molecular weight of the impurities and MS/MS mode to obtain fragmentation patterns for structural elucidation.^[7]

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

NMR spectroscopy provides definitive structural information for isolated impurities.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Sample Preparation: Isolate the impurity of interest using preparative HPLC, then dissolve a sufficient amount in a deuterated solvent (e.g., DMSO- d_6 or $CDCl_3$).
- Experiments:
 - 1H NMR: To determine the proton environment in the molecule.
 - ^{13}C NMR: To identify the number and types of carbon atoms.

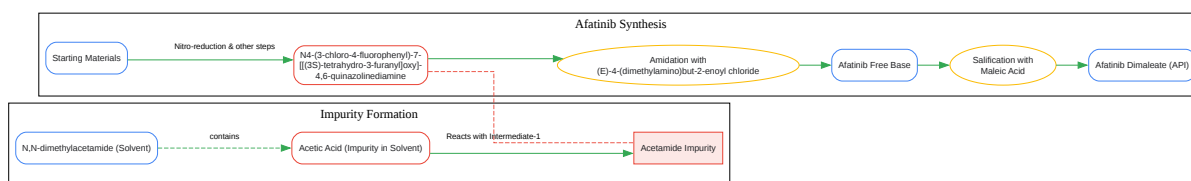
- 2D NMR (COSY, HSQC, HMBC): To establish connectivity between protons and carbons and confirm the overall structure.
- ^{19}F NMR: To characterize the fluorine-containing impurities.

For the novel Acetamide Impurity, the following characteristic spectral data have been reported[6]:

- ^1H NMR (DMSO- d_6 , 400 MHz): δ 9.77 (s, 1H), 9.47 (s, 1H), 8.79 (s, 1H), 8.42 (s, 1H), 8.09 (dd, $J = 2.8, 6.8$ Hz, 1H), 7.74 (m, 1H), 7.41 (t, $J = 9.2$ Hz, 1H), 7.29 (s, 1H), 5.34 (m, 1H), 3.99-3.84 (m, 4H), 2.29-2.20 (m, 2H), 2.15 (s, 3H).
- ^{13}C NMR (DMSO- d_6 , 100 MHz): δ 168.9, 156.4, 153.7, 153.1, 151.4, 148.6, 136.7, 127.6, 123.4, 122.3, 118.7, 118.4, 116.4, 116.1, 108.8, 107.9, 78.6, 71.9, 66.5, 32.3, 24.5.
- Mass (m/z): 417.1 ($M+H$) $^+$.
- IR (cm^{-1}): 3529, 3298, 2881, 1681, 1624, 1577, 1531, 1431, 1207, 1141, 1027, 817.

Mandatory Visualizations

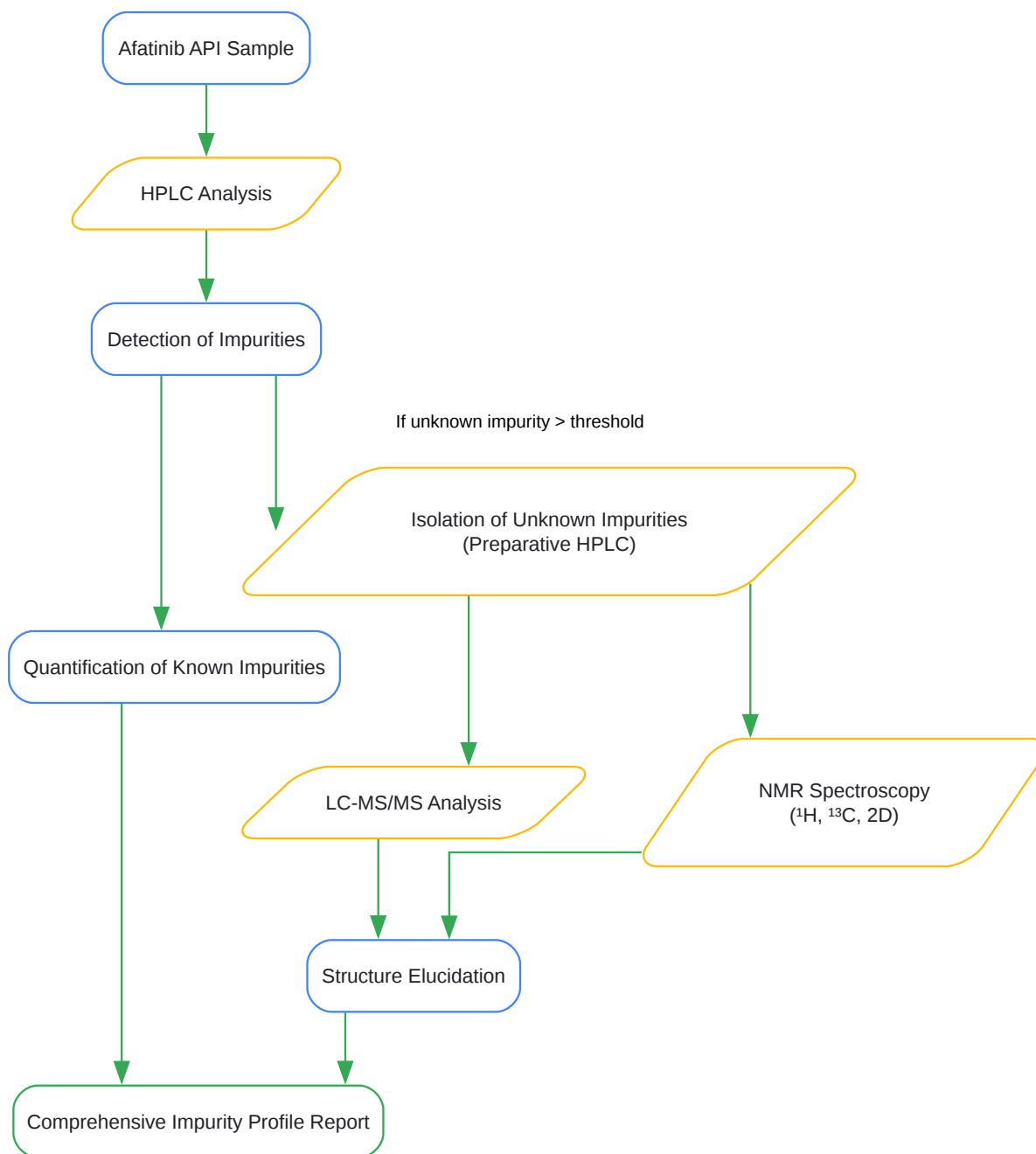
Afatinib Synthetic Pathway and Formation of a Key Process-Related Impurity



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Caption: Formation of the Acetamide Impurity during the amidation step of afatinib synthesis.

Experimental Workflow for Impurity Characterization



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Caption: A typical workflow for the identification and characterization of afatinib impurities.

Conclusion

The thorough characterization of process-related impurities is a fundamental requirement for the safe and effective use of afatinib. This guide has outlined the key identified impurities, provided detailed methodologies for their analysis, and visualized the synthetic and analytical workflows. A robust understanding and control of these impurities are paramount for ensuring the quality and consistency of the afatinib API. Continuous monitoring and characterization of any new, unidentified impurities are essential throughout the lifecycle of the drug product.

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References

- 1. ijpsjournal.com [ijpsjournal.com]
- 2. chemscene.com [chemscene.com]
- 3. Afatinib impurity 41 synthesis - chemicalbook [chemicalbook.com]
- 4. Afatinib N-Oxide | TargetMol [targetmol.com]
- 5. veeprho.com [veeprho.com]
- 6. syncsci.com [syncsci.com]
- 7. Isolation and structural characterization of degradation products of afatinib dimaleate by LC-Q-TOF/MS/MS and NMR: cytotoxicity evaluation of afatinib and isolated degradation products - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. A controlled, efficient and robust process for the synthesis of an epidermal growth factor receptor inhibitor: Afatinib Dimaleate | Chemical Reports [syncsci.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. chemwhat.com [chemwhat.com]
- 11. N4-(3-Chloro-4-fluorophenyl)-7-(((3S)-tetrahydro-3-furanyl)oxy)-4,6-quinazolinediamine | C18H16ClFN4O2 | CID 15606392 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. wjpls.org [wjpls.org]

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